

3-Chloro-2-cyanopyridine chemical properties and structure

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Compound of Interest

Compound Name: **3-Chloro-2-cyanopyridine**

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An In-depth Technical Guide to **3-Chloro-2-cyanopyridine**: Properties, Synthesis, and Applications

Introduction

3-Chloro-2-cyanopyridine is a highly functionalized heterocyclic compound that has emerged as a cornerstone in modern synthetic chemistry. Characterized by a pyridine ring substituted with both a chloro and a cyano group, this molecule offers a unique combination of reactivity and stability. Its strategic importance lies in its role as a versatile building block, primarily in the pharmaceutical and agrochemical industries.^{[1][2]} The presence of two distinct reactive sites—the electrophilic carbon bearing the chlorine atom and the multifaceted cyano group—allows for a wide array of chemical transformations. This guide provides an in-depth analysis of the chemical properties, structure, synthesis, and key applications of **3-Chloro-2-cyanopyridine**, offering field-proven insights for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

The structural arrangement of **3-Chloro-2-cyanopyridine** is fundamental to its chemical behavior. The electron-withdrawing nature of both the nitrile group and the chlorine atom, coupled with the inherent electron deficiency of the pyridine ring, dictates its reactivity profile.

Caption: Chemical structure of **3-Chloro-2-cyanopyridine**.

Compound Identification

For unambiguous identification and sourcing, a standardized set of identifiers is crucial.

Identifier	Value	Source
IUPAC Name	3-chloropyridine-2-carbonitrile	[3]
Synonyms	3-Chloro-2-pyridinecarbonitrile, 3-Chloropicolinonitrile	[1]
CAS Number	38180-46-0	[1] [3]
Molecular Formula	C ₆ H ₃ CIN ₂	[1] [3]
Molecular Weight	138.55 g/mol	[1] [3]
PubChem CID	818258	[1] [3]
InChI Key	YDPLFBIGFQFIDB- UHFFFAOYSA-N	[3]

Physicochemical and Spectroscopic Properties

Understanding the physical and spectral properties of **3-Chloro-2-cyanopyridine** is essential for its handling, storage, and characterization.

Physical Properties

The compound is typically a white to light yellow crystalline powder under standard conditions.

[\[1\]](#)[\[4\]](#) Its physical characteristics are summarized below.

Property	Value	Source
Appearance	White to light yellow powder/crystal	[1] [4]
Melting Point	81 - 85 °C	[1]
Boiling Point	100 °C at 3 mmHg	[1]
Solubility	Good solubility in organic solvents like ethanol and acetone; slightly soluble in water.	[4]
Storage	Store at 2 - 8 °C in an inert atmosphere.	[1]

Spectroscopic Data

Spectroscopic analysis provides definitive structural confirmation.

- Nuclear Magnetic Resonance (NMR): ^{13}C NMR data reveals characteristic peaks at $\delta = 114.5, 127.5, 133.1, 135.9, 137.6$, and 148.7 ppm, which correspond to the six carbon atoms in the molecule.[\[5\]](#)
- Infrared (IR) Spectroscopy: The presence of the nitrile group ($\text{C}\equiv\text{N}$) is confirmed by a strong absorption band in the IR spectrum.[\[3\]](#)
- Mass Spectrometry (MS): Mass spectral data can be used to confirm the molecular weight and fragmentation pattern.

Chemical Properties and Reactivity

The synthetic utility of **3-Chloro-2-cyanopyridine** stems from the distinct reactivity of its chloro and cyano functional groups.[\[4\]](#)

Reactivity of the Chloro Group

The chlorine atom at the 3-position of the pyridine ring is susceptible to nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$). The electron-deficient nature of the pyridine ring facilitates attack by

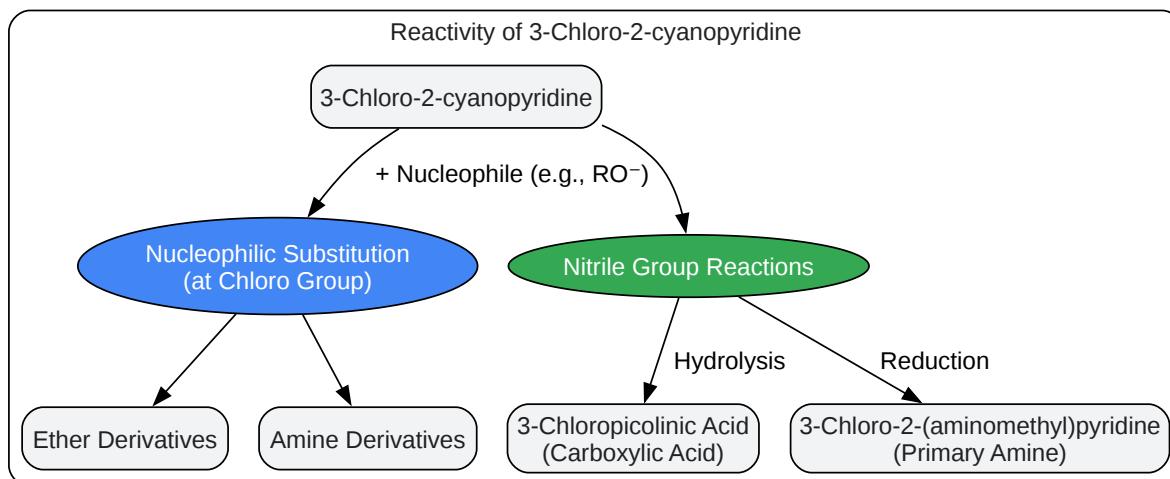
nucleophiles. This reactivity is the cornerstone of its use as a synthetic intermediate.

- Causality: This reaction pathway allows for the introduction of a wide range of functional groups. For instance, reaction with alkoxides (e.g., sodium methoxide) will replace the chlorine with an alkoxy group, forming ether derivatives.[4] This is a key step in building more complex molecular scaffolds.

Reactivity of the Cyano Group

The cyano group is a versatile functional handle that can undergo several important transformations:

- Hydrolysis: Under acidic or basic conditions, the nitrile can be hydrolyzed to a carboxylic acid, yielding 3-chloropicolinic acid. This reaction is a fundamental method for preparing pyridine carboxylic acids.[4]
- Reduction: The nitrile can be reduced to an aminomethyl group ($-\text{CH}_2\text{NH}_2$) using specific reducing agents.[4] This transformation provides a route to 3-chloro-2-(aminomethyl)pyridine, a valuable intermediate for introducing a flexible linker in drug molecules.



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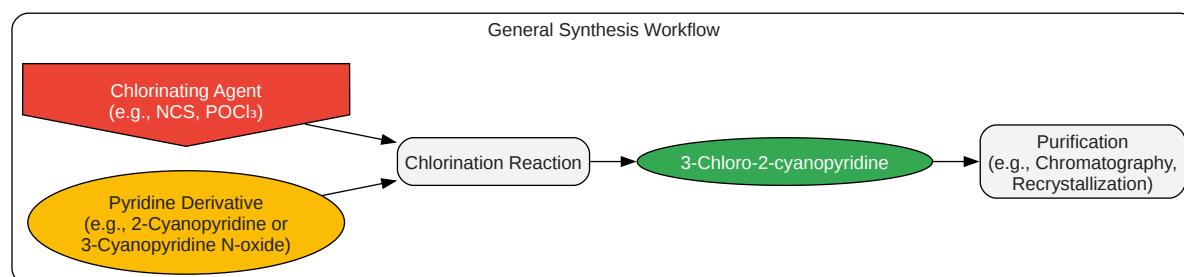
Caption: Key reaction pathways for **3-Chloro-2-cyanopyridine**.

Synthesis of 3-Chloro-2-cyanopyridine

Several methods exist for the synthesis of **3-Chloro-2-cyanopyridine**, each with distinct advantages depending on the available starting materials and desired scale.

Synthetic Routes

- Direct Halogenation of 2-Cyanopyridine: This is a common laboratory-scale method. 2-Cyanopyridine is treated with a halogenating agent.[4]
 - Experimental Choice: Using N-chlorosuccinimide (NCS) provides milder reaction conditions and is often easier to handle than chlorine gas, leading to better selectivity and fewer side reactions.[4] Chlorine gas requires careful temperature control, typically at low temperatures, to achieve good results.[4]
- From 3-Cyanopyridine N-oxide: Another prevalent route involves the chlorination of 3-cyanopyridine N-oxide using reagents like phosphorus oxychloride (POCl_3) or bis(trichloromethyl)carbonate.[6][7]
 - Trustworthiness: This method is well-established and offers high yields. Using bis(trichloromethyl)carbonate is considered a safer and more environmentally friendly option as it avoids the generation of highly polluting waste like phosphorus-containing wastewater.[6]



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Caption: A generalized workflow for the synthesis of **3-Chloro-2-cyanopyridine**.

Example Experimental Protocol: Synthesis from 3-Cyanopyridine N-oxide

This protocol is a self-validating system where reaction progress can be monitored by techniques like TLC, and product identity is confirmed by spectroscopic analysis.

Objective: To synthesize 2-chloro-3-cyanopyridine from 3-cyanopyridine N-oxide.[\[7\]](#)

Materials:

- 3-cyanopyridine N-oxide
- Phosphorus oxychloride (POCl_3)
- Organic base (e.g., triethylamine)
- Anhydrous solvent (e.g., dichloromethane)
- Ice bath
- Standard laboratory glassware

Procedure:

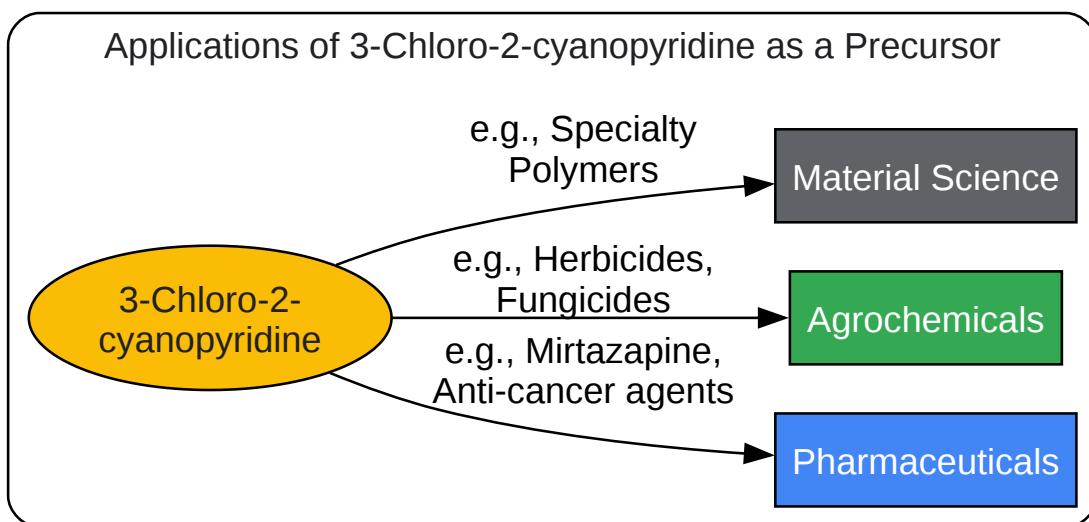
- Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, dissolve 3-cyanopyridine N-oxide in phosphorus oxychloride.
- Cooling: Cool the reaction mixture to 0-5 °C using an ice bath. This is critical to control the exothermic nature of the reaction and prevent side product formation.
- Base Addition: Slowly add an organic base (e.g., triethylamine) dropwise to the reaction mixture while maintaining the temperature between 0-5 °C. The base neutralizes the HCl generated during the reaction.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and then heat as required to drive the reaction to completion. Monitor the reaction progress using Thin Layer Chromatography (TLC).

- **Workup:** Once the reaction is complete, carefully quench the excess POCl_3 by slowly pouring the reaction mixture onto crushed ice.
- **Extraction:** Extract the aqueous mixture with an organic solvent (e.g., dichloromethane).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography or recrystallization to yield pure 2-chloro-3-cyanopyridine.

Applications in Research and Drug Development

3-Chloro-2-cyanopyridine is a pivotal raw material in the synthesis of numerous high-value molecules.^[4]

- **Pharmaceuticals:** It is a key intermediate in the synthesis of a variety of drugs.^[1] For example, it is used in the preparation of the antidepressant mirtazapine.^[8] Its derivatives are also explored for their anti-inflammatory, antimicrobial, and anti-cancer properties.^{[1][9][10]} Recent studies have investigated novel 3-cyanopyridine derivatives as inhibitors of Pim-1 kinase and survivin, which are promising targets in cancer therapy.^{[9][10][11]}
- **Agrochemicals:** The compound serves as a building block for modern herbicides and fungicides, contributing to crop protection and enhanced agricultural yields.^{[1][12]}
- **Material Science:** It is also used in the development of specialized polymers and functional materials that possess unique optical or electrical properties.^{[1][4]}



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Caption: Role of **3-Chloro-2-cyanopyridine** as a key synthetic precursor.

Safety and Handling

Due to its potential toxicity, proper handling of **3-Chloro-2-cyanopyridine** is imperative.

Hazard Identification

The compound is classified as hazardous under the Globally Harmonized System (GHS).

GHS Pictogram	Signal Word	Hazard Statements	Source
	Danger	H301: Toxic if swallowed.	[3]
H311: Toxic in contact with skin.			[3]
H331: Toxic if inhaled.			[3]
	Warning	H315: Causes skin irritation.	[3]
H319: Causes serious eye irritation.			[3]

Safe Handling and Storage

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[13][14] Ensure eyewash stations and safety showers are readily accessible.[14][15]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and chemical safety goggles.[13][14]
- Handling: Avoid contact with skin, eyes, and clothing.[13] Do not breathe dust or vapors.[14] Wash hands thoroughly after handling.[13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible substances.[13] Store locked up.[13][14]

First-Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[14]
- If on Skin: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. Seek immediate medical attention.[14]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[14]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.[13][14]

Conclusion

3-Chloro-2-cyanopyridine is a compound of significant industrial and academic interest. Its unique molecular architecture, featuring two versatile reactive sites, makes it an invaluable intermediate for constructing complex molecules. A thorough understanding of its chemical properties, reactivity, and safe handling protocols is essential for harnessing its full potential in the fields of drug discovery, agrochemical development, and materials science. The synthetic pathways and applications detailed in this guide underscore its established role and highlight its potential for future innovation.

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